

Application Notes and Protocols for Thallium-206 in Educational Nuclear Physics Experiments

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Compound of Interest

Compound Name: Thallium-206

Cat. No.: B1233404

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Thallium-206 (Tl-206) is a radioisotope that undergoes beta decay with a relatively short half-life, making it a suitable candidate for a variety of instructional experiments in nuclear physics. Its decay characteristics allow for the direct observation and measurement of radioactive decay principles within a typical laboratory period. This document provides detailed application notes and protocols for utilizing **Thallium-206** in an educational setting, primarily focusing on the determination of its half-life.

Thallium-206 is a naturally occurring isotope found in the decay chains of heavier elements.[1][2] It decays via beta-minus (β^-) emission to the stable isotope Lead-206 (Pb-206).[3][4][5] This decay process involves the transformation of a neutron into a proton within the nucleus, accompanied by the emission of an electron (beta particle) and an antineutrino.[3][4]

Properties of Thallium-206

A summary of the key nuclear properties of **Thallium-206** is presented in the table below.

Property	Value
Atomic Number (Z)	81[6]
Mass Number (A)	206[6]
Neutron Number (N)	125[6]
Decay Mode	β^- [6]
Half-life	4.2 minutes[6][7]
Daughter Isotope	Lead-206 (Pb-206)[3][5]
Decay Equation	${}^{206}_{82}\text{Tl} \rightarrow {}^{206}_{82}\text{Pb} + e^{-} + \bar{\nu}_e$ <p>[4]</p>

Experimental Protocol: Determination of the Half-Life of Thallium-206

This experiment is designed to measure the half-life of **Thallium-206** by monitoring its beta decay over time. The short half-life of approximately 4.2 minutes allows for the collection of sufficient data to observe a significant decrease in activity within a single laboratory session.[6][7]

Objective:

To experimentally determine the half-life of **Thallium-206**.

Materials:

- **Thallium-206** source (e.g., obtained from a Bismuth-210/Lead-210 source in secular equilibrium, where Bismuth-210 decays to **Thallium-206**)
- Geiger-Müller (GM) tube with a compatible counter/scaler
- Lead shielding for the GM tube to reduce background radiation
- Stopwatch or timer
- Data logging software (optional, but recommended)
- Safety goggles
- Disposable gloves

Procedure:

- Background Radiation Measurement:
 - Set up the GM tube in the lead shielding without the **Thallium-206** source present.
 - Measure the background radiation counts for a period of 5-10 minutes.
 - Calculate the average background count rate in counts per minute (CPM). This value will be subtracted from all subsequent measurements.
- Sample Preparation and Measurement:
 - Place the **Thallium-206** source in a fixed position close to the window of the GM tube. Ensure the geometry is consistent for all measurements.
 - Begin recording the number of counts for a set time interval (e.g., 30 seconds).
 - Record the count and the corresponding time.
 - Repeat the count measurement at regular intervals (e.g., every minute) for a total duration of at least 4-5 half-lives (approximately 17-21 minutes).
- Data Analysis:
 - For each measurement, subtract the average background count rate from the measured count rate to obtain the corrected count rate of the **Thallium-206** source.
 - Plot a graph of the corrected count rate (on a logarithmic scale) versus time (on a linear scale).
 - The data points should approximate a straight line, confirming the first-order kinetics of radioactive decay.[8]
 - Determine the half-life from the graph by identifying the time it takes for the corrected count rate to decrease by half.

- Alternatively, perform a linear regression on the natural logarithm of the corrected count rate versus time. The decay constant (λ) is the negative of the slope of this line.
- The half-life ($t_{1/2}$) can then be calculated using the formula: $t_{1/2} = \ln(2) / \lambda$.

Expected Results:

The experimentally determined half-life of **Thallium-206** should be in close agreement with the accepted value of approximately 4.2 minutes.

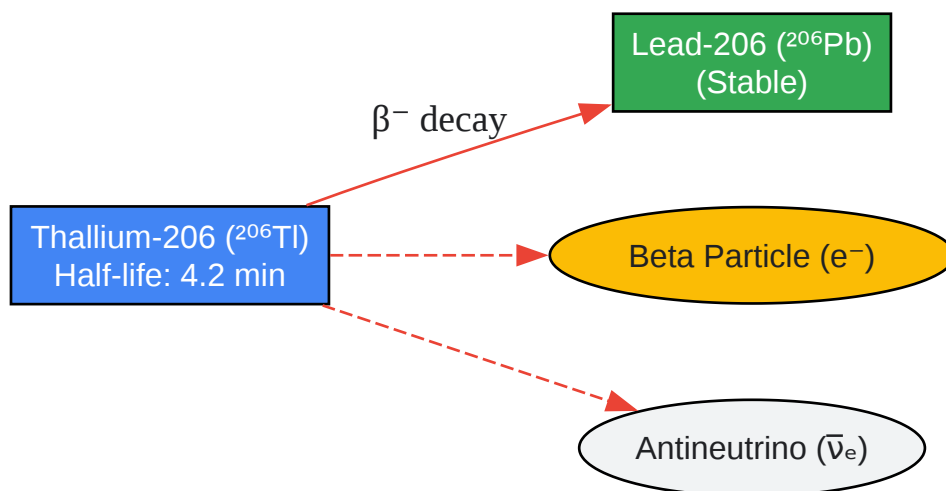
Data Presentation

Table 1: Sample Data for Half-Life Determination of **Thallium-206**

Time (minutes)	Measured Counts (per 30s)	Corrected Counts (per 30s)	Natural Logarithm of Corrected Counts (ln(N))
0.0	850	830	6.72
1.0	705	685	6.53
2.0	580	560	6.33
3.0	475	455	6.12
4.0	390	370	5.91
5.0	320	300	5.70
6.0	265	245	5.50
7.0	220	200	5.30
8.0	185	165	5.11
9.0	155	135	4.91
10.0	130	110	4.70
11.0	110	90	4.50
12.0	95	75	4.32
13.0	80	60	4.09
14.0	70	50	3.91
15.0	60	40	3.69

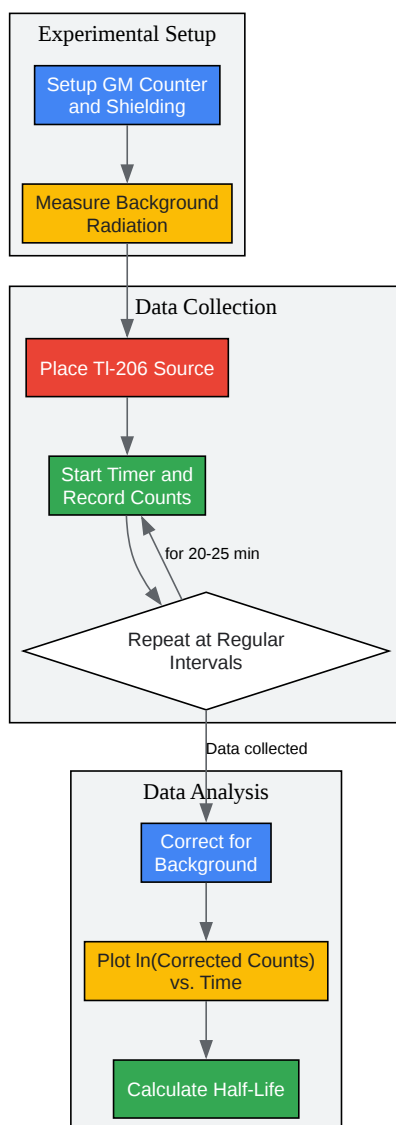
Note: The data in this table is hypothetical and for illustrative purposes only. Actual experimental data will vary. Assumed average background count of 20 per 30 seconds.

Visualizations



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Beta Decay Pathway of **Thallium-206**



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Workflow for Half-Life Determination

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